

Isotopic Precision: A Technical Guide to DL-Alanine-3-13C Characterization

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Compound of Interest

Compound Name: *DL-Alanine-3-13C*

CAS No.: *131157-42-1*

Cat. No.: *B140451*

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Executive Summary

DL-Alanine-3-13C (2-aminopropanoic acid, labeled at the methyl carbon) represents a critical reference standard in quantitative proteomics, metabolic flux analysis (MFA), and solid-state Nuclear Magnetic Resonance (ssNMR). Unlike uniformly labeled analogs (

), the site-specific labeling at the

(methyl) position provides a unique spectral handle for probing side-chain dynamics without the spectral crowding associated with full enrichment.

This guide details the physicochemical constants, quality control workflows, and application protocols for **DL-Alanine-3-13C**, designed for researchers requiring high-fidelity isotopic standards.

Part 1: Physicochemical Characterization[1]

Molecular Weight Calculation

Precision in isotopic studies demands a distinction between Average Molecular Weight (used for molarity calculations) and Monoisotopic Mass (used for high-resolution Mass Spectrometry).

Standard Unlabeled Alanine (

):

- Average MW:

g/mol

- Monoisotopic Mass (

):

Da

DL-Alanine-3-¹³C (

): The substitution of the methyl carbon (

) with

introduces a precise mass shift.

- Mass of

:

Da

- Mass of

:

Da

- Mass Difference (

):

Da

Parameter	Value	Unit	Calculation Note
Molecular Formula		-	Labeled at Methyl ()
Monoisotopic Mass	90.0510	Da	
Average Molecular Weight	90.0966	g/mol	Weighted average of natural abundance isotopes + label
Isotopic Purity		atom %	Critical for quantitative MS
Chemical Purity		%	Determined by qNMR

Chemical Structure & Labeling Logic

The label is located on the methyl group (Position 3). This is distinct from

(carbonyl) or

(

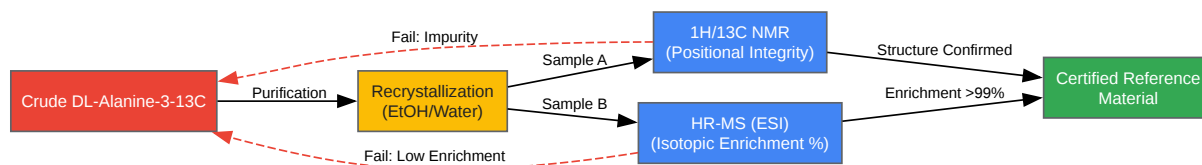
-carbon) variants.

- Structure:
- Chirality: DL (Racemic).[\[1\]](#) Contains equimolar amounts of (R)- and (S)-enantiomers.
 - Note: While biological systems exclusively utilize L-Alanine, the DL-form is frequently preferred in ssNMR for specific crystal packing arrangements or as a cost-effective internal standard in non-chiral MS workflows.

Part 2: Analytical Validation & QC Protocols

Trustworthiness in isotopic data relies on validating both chemical purity and isotopic enrichment. The following workflow ensures the reagent meets analytical standards.

Quality Control Workflow (DOT Diagram)



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Figure 1: Analytical Quality Control Workflow for Isotopic Standards.

Protocol: Determination of Isotopic Enrichment (MS)

Objective: Verify that

of molecules contain the

label.

- Instrumentation: High-Resolution Mass Spectrometry (HRMS), preferably Orbitrap or Q-TOF.
- Solvent: 50:50 Methanol:Water + 0.1% Formic Acid.
- Method:
 - Prepare a solution of the standard.
 - Perform Direct Infusion ESI (Positive Mode).
 - Target Ion ():
 - Unlabeled Alanine:
 - **DL-Alanine-3-13C:**
- Calculation:

Where

is the intensity of the ion peak.

Protocol: Positional Confirmation (¹³C-NMR)

Objective: Confirm the label is exclusively on the methyl group (

) and not scrambled to

or

.

- Solvent:

(Deuterium Oxide).

- Reference: TSP (Trimethylsilylpropanoic acid) at 0 ppm.

- Expectation:

- (Methyl): Enhanced singlet at ~17.0 ppm.

- (

- Carbon): Weak doublet (due to coupling with enriched

-) or natural abundance signal at ~51 ppm.

- (Carbonyl): Natural abundance signal at ~176 ppm.

- Interpretation: A massive signal enhancement relative to solvent noise at 17 ppm confirms enrichment.

Part 3: Applications in Drug Development[14] Solid-State NMR (ssNMR) Distance Measurements

In drug formulation, **DL-Alanine-3-¹³C** is often used as a "ruler" in Magic Angle Spinning (MAS) NMR to determine internuclear distances in amorphous solid dispersions.

- Mechanism: The isolated

spin allows for precise measurement of dipole-dipole couplings without the "spin diffusion" interference seen in uniformly labeled samples.

- Application: Verifying the spatial proximity of a drug molecule to a polymer carrier in extended-release formulations.

Metabolic Flux Analysis (MFA)

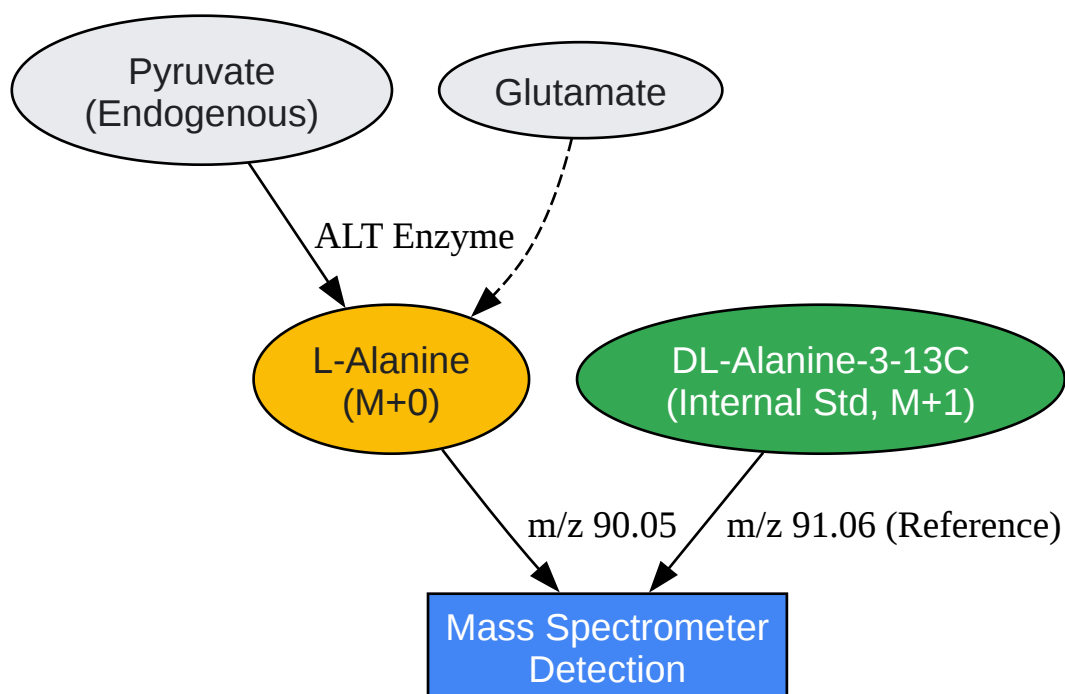
While L-Alanine is the biological substrate, the DL-racemate is used as a cost-effective internal standard for quantifying alanine pools in cell lysate.

Workflow:

- Spike: Add known concentration of **DL-Alanine-3-13C** to cell lysate.
- Derivatization: React with FMOC or OPA to stabilize amino acids.
- LC-MS/MS: Separate enantiomers (if using chiral column) or co-elute.
- Quantification: The

Da mass shift distinguishes the standard from endogenous alanine ().

Metabolic Pathway Diagram (Alanine Transaminase)



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Figure 2: Role of **DL-Alanine-3-13C** as an internal standard in enzymatic flux analysis.

Part 4: Handling & Stability

- **Storage:** Store at Room Temperature (RT) in a desiccator. While Alanine is stable, isotopic standards are hygroscopic. Moisture absorption alters the effective weight, skewing quantitative measurements.
- **Safety:** DL-Alanine is non-toxic, but standard laboratory PPE (gloves, goggles) is required to prevent contamination of the sample (human skin contains abundant L-Alanine).
- **Isotopic Stability:** The

label is covalently bonded to the carbon backbone and is non-exchangeable under physiological conditions (unlike deuterium on labile protons).

References

- PubChem. (n.d.).^[1] Alanine (Compound).^[2]^[3]^[4]^[5]^[6]^[7]^[8]^[1]^[9]^[10] National Library of Medicine. Retrieved January 28, 2026, from [\[Link\]](#)

- National Institute of Standards and Technology (NIST). (n.d.). Atomic Weights and Isotopic Compositions. Retrieved January 28, 2026, from [[Link](#)]

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Sources

- 1. DL-alanine | C₃H₇NO₂ | CID 602 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Thieme E-Books & E-Journals [thieme-connect.de]
- 3. Alanine - Wikipedia [en.wikipedia.org]
- 4. D-丙氨酸-1-¹³C 99 atom % ¹³C | Sigma-Aldrich [sigmaaldrich.com]
- 5. L-Alanine(56-41-7) ¹³C NMR [m.chemicalbook.com]
- 6. 144476-54-0 CAS MSDS (DL-ALANINE-¹³C₃) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- 8. isotope.com [isotope.com]
- 9. Buy DL-Alanine-¹³C₃ | 144476-54-0 [smolecule.com]
- 10. Efficient biosynthesis of D/L-alanine in the recombinant Escherichia coli BL21(DE3) by biobrick approach - PMC [pmc.ncbi.nlm.nih.gov]
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